

# An In-depth Technical Guide to C.I. Pigment Yellow 1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Yellow 1**

Cat. No.: **B1169947**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

C.I. Pigment **Yellow 1**, a monoazo pigment, has been a significant component in the coloration industry for over a century. This technical guide provides a comprehensive overview of its discovery, history, chemical properties, and synthesis. Detailed experimental protocols for its laboratory preparation are presented, and extensive physicochemical data are summarized for comparative analysis. This document serves as a core reference for researchers and professionals requiring in-depth knowledge of this foundational organic pigment.

## Introduction

C.I. Pigment **Yellow 1**, also known by trade names such as Hansa Yellow G, is a synthetic organic pigment valued for its bright, greenish-yellow hue and good lightfastness.<sup>[1]</sup> Chemically classified as an arylamide (or Hansa) yellow, it belongs to the broader class of azo pigments, characterized by the presence of the nitrogen-nitrogen double bond (-N=N-) chromophore.<sup>[2]</sup> Its primary applications are in the manufacturing of printing inks, paints, coatings, plastics, and textiles.<sup>[3][4]</sup> While not a pharmaceutical agent, a thorough understanding of its synthesis and properties is valuable for chemists and material scientists.

## Discovery and History

The development of C.I. Pigment **Yellow 1** is intrinsically linked to the advent of synthetic organic pigments in the early 20th century. The first of the arylide yellow series, Pigment **Yellow 1** was discovered in Germany by Hermann Wagner in 1909.<sup>[2]</sup> This discovery marked a significant advancement, offering a stable and brilliant yellow alternative to the often toxic and less lightfast inorganic yellow pigments of the time.

Commercial availability of Pigment **Yellow 1** began around 1925, and its use became more widespread after 1950, particularly as a safer substitute for cadmium-based yellows.<sup>[2]</sup> The "Hansa" trade name was originally registered by Hoechst AG for their line of azo pigments.<sup>[5]</sup>

## Chemical and Physical Properties

C.I. Pigment **Yellow 1** is chemically identified as 2-[(4-methyl-2-nitrophenyl)diazenyl]-3-oxo-N-phenylbutanamide. Its fundamental properties are summarized in the tables below.

### Identification and Structural Data

Property	Value
CI Name	Pigment Yellow 1
CI Number	11680
CAS Number	2512-29-0
Molecular Formula	C <sub>17</sub> H <sub>16</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	340.33 g/mol
IUPAC Name	2-[(4-methyl-2-nitrophenyl)diazenyl]-3-oxo-N-phenylbutanamide

## Physicochemical Properties

Property	Value
Physical Form	Yellow powder
Melting Point	256 °C
Density	1.41 g/cm <sup>3</sup>
Oil Absorption	50 g/100g
Heat Stability	200 °C
pH	7

## Fastness Properties

The fastness properties of a pigment indicate its resistance to various environmental and chemical factors. The following table summarizes the fastness of C.I. Pigment **Yellow 1** on a scale of 1 to 8, where 8 represents the highest fastness.

Property	Rating
Light Fastness	6-7
Water Resistance	5
Oil Resistance	5
Acid Resistance	5
Alkali Resistance	5
Ethanol Resistance	3
Xylene Resistance	3
Methyl Ethyl Ketone Resistance	3

## Synthesis of C.I. Pigment Yellow 1

The synthesis of C.I. Pigment **Yellow 1** is a classic example of an azo coupling reaction. The overall process involves two main stages: the diazotization of an aromatic amine and the

subsequent coupling of the resulting diazonium salt with a coupling agent.[\[5\]](#)

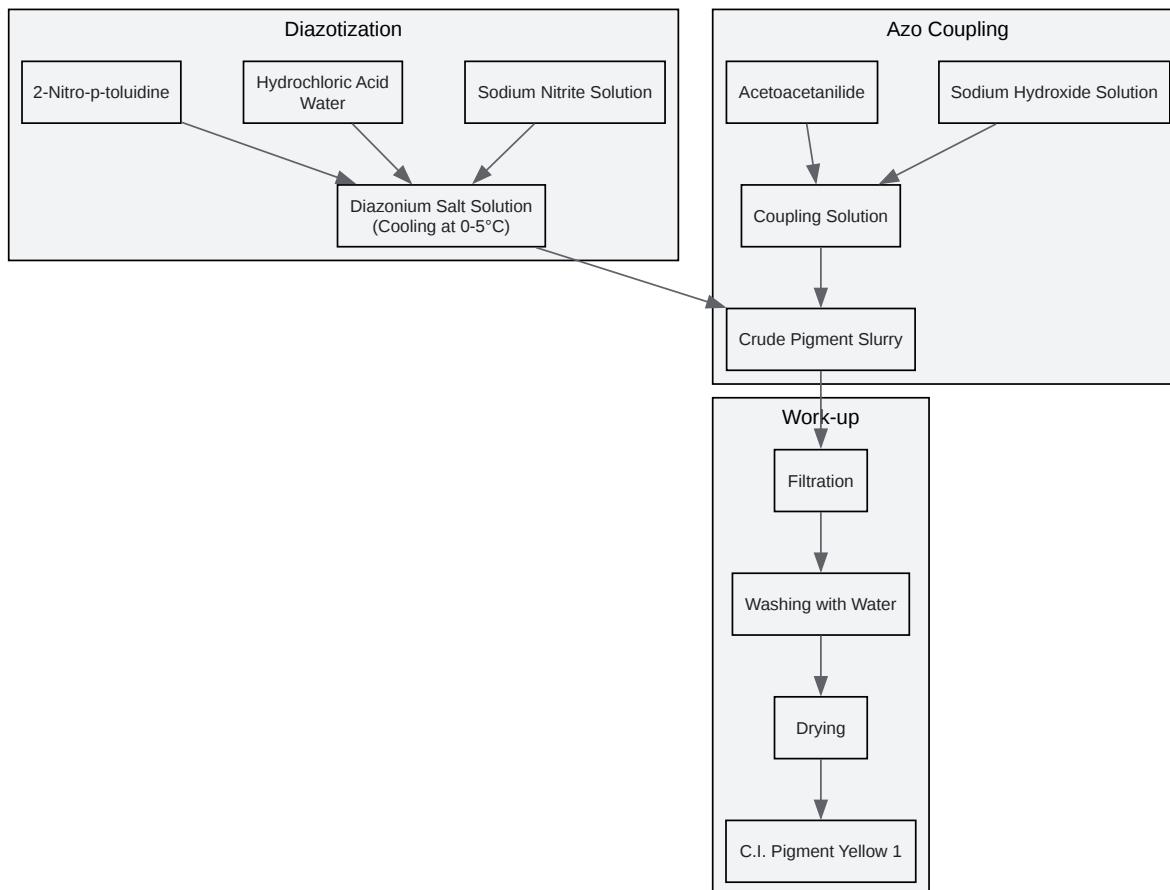
## Overall Reaction Scheme

The synthesis proceeds as follows:

- **Diazotization:** 2-Nitro-p-toluidine is treated with nitrous acid (generated *in situ* from sodium nitrite and a strong acid) to form the corresponding diazonium salt.
- **Azo Coupling:** The diazonium salt is then reacted with acetoacetanilide, which acts as the coupling component, to yield the final pigment, C.I. Pigment **Yellow 1**.

## Experimental Workflow Diagram

## Synthesis Workflow for C.I. Pigment Yellow 1

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key stages in the synthesis of C.I. Pigment **Yellow 1**.

## Detailed Experimental Protocol

This protocol provides a detailed methodology for the laboratory-scale synthesis of C.I. Pigment Yellow 1.

#### Materials:

- 2-Nitro-p-toluidine
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Acetoacetanilide
- Sodium Hydroxide (NaOH)
- Distilled Water
- Ice

#### Equipment:

- Beakers (assorted sizes)
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and filter flask
- Filter paper
- Drying oven

#### Procedure:

##### Part 1: Preparation of the Diazonium Salt Solution

- In a 250 mL beaker, dissolve a specific molar equivalent of 2-nitro-p-toluidine in a solution of concentrated hydrochloric acid and water. Stir until fully dissolved.

- Cool the solution to 0-5 °C in an ice bath with continuous stirring.
- In a separate beaker, prepare a solution of sodium nitrite in distilled water.
- Slowly add the sodium nitrite solution dropwise to the cooled 2-nitro-p-toluidine solution. Maintain the temperature between 0-5 °C throughout the addition.
- After the addition is complete, continue stirring for an additional 15-20 minutes to ensure complete diazotization. The resulting solution is the diazonium salt.

#### Part 2: Preparation of the Coupling Solution

- In a 500 mL beaker, dissolve a molar equivalent of acetoacetanilide in a dilute aqueous solution of sodium hydroxide.
- Cool this solution to 0-5 °C in an ice bath.

#### Part 3: Azo Coupling Reaction

- Slowly add the cold diazonium salt solution to the cold coupling solution with vigorous stirring. A yellow precipitate of C.I. Pigment **Yellow 1** will form immediately.[6]
- Maintain the temperature below 10 °C during the coupling reaction.
- After the addition is complete, continue to stir the reaction mixture for 1-2 hours to ensure the completion of the reaction.

#### Part 4: Work-up and Isolation

- Filter the resulting pigment slurry using a Buchner funnel under vacuum.
- Wash the filter cake thoroughly with distilled water until the filtrate is neutral and free of soluble salts.
- Dry the collected pigment in a drying oven at 60-80 °C to a constant weight.
- The dried product is C.I. Pigment **Yellow 1**.

## Applications

C.I. Pigment **Yellow 1** is widely used in various industrial applications due to its bright color and good fastness properties. Its primary uses include:

- Printing Inks: It is a common pigment in offset, flexographic, and gravure printing inks.[3]
- Paints and Coatings: Used in both water-based and solvent-based decorative and industrial paints.[3]
- Plastics: To impart a yellow color to a wide range of plastic products.[3]
- Textiles: For the pigment printing of fabrics.[3]
- Cosmetics: It is used as a colorant in some cosmetic products under the name CI 11680.[5]

## Conclusion

C.I. Pigment **Yellow 1** represents a cornerstone in the history of synthetic organic pigments. Its discovery paved the way for a new generation of high-performance colorants that offered significant advantages over their inorganic predecessors. The straightforward and scalable azo coupling synthesis, combined with its desirable coloristic and fastness properties, has ensured its enduring importance in a multitude of industrial applications. This technical guide has provided a detailed overview of its history, properties, and synthesis, offering a valuable resource for professionals in the chemical and material sciences.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pigment Yellow 1 - SY Chemical Co., Ltd. [sy pigment.com]
- 2. Arylide yellow - ColourLex [colourlex.com]
- 3. zeyachem.net [zeyachem.net]

- 4. epsilonpigments.com [epsilonpigments.com]
- 5. specialchem.com [specialchem.com]
- 6. cuhk.edu.hk [cuhk.edu.hk]
- To cite this document: BenchChem. [An In-depth Technical Guide to C.I. Pigment Yellow 1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1169947#discovery-and-history-of-the-compound-yellow-1\]](https://www.benchchem.com/product/b1169947#discovery-and-history-of-the-compound-yellow-1)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)